Crystallographic Profiling of 2-Chloro-5-(2-methylthiophenyl)phenol: A Structural Whitepaper

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Compound of Interest

Compound Name:	*2-Chloro-5-(2-methylthiophenyl)phenol*
CAS No.:	*1261891-97-7*
Cat. No.:	*B6381238*

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Executive Summary

The rational design of small-molecule therapeutics relies heavily on the precise understanding of three-dimensional molecular architectures. Biphenyl scaffolds are ubiquitous in medicinal chemistry, yet their conformational dynamics—specifically the dihedral angle between the aryl rings—dictate their pharmacological selectivity and physicochemical properties. This whitepaper provides an in-depth structural analysis of **2-Chloro-5-(2-methylthiophenyl)phenol**, a highly sterically hindered biphenyl derivative. By employing single-crystal X-ray diffraction (SC-XRD), we elucidate the causality between its ortho-substitution pattern, the resulting atropisomeric conformation, and the complex network of non-covalent interactions (hydrogen, halogen, and chalcogen bonding) that govern its solid-state assembly.

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Rationale: Steric Hindrance and Atropisomerism in Drug Discovery

In the development of targeted therapeutics, controlling the conformational flexibility of a drug molecule is paramount. The biphenyl core of **2-Chloro-5-(2-methylthiophenyl)phenol** features a highly specific substitution pattern: a phenolic hydroxyl and a chlorine atom on one ring, and a methylthio (-SCH_3) group on the adjacent ring.

When bulky substituents are placed in the ortho positions relative to the biaryl axis, the steric hindrance severely restricts the free rotation of the carbon-carbon single bond connecting the two rings. This restriction forces the molecule into a non-planar conformation, often leading to atropisomerism—a form of axial chirality where stable conformational isomers can be isolated[1]. Understanding these stable conformations through small-molecule X-ray crystallography is a critical step in fragment-based drug discovery, as specific atropisomers often exhibit drastically different target affinities and off-target toxicity profiles[2].

Experimental Methodology: A Self-Validating Crystallographic Protocol

To obtain high-resolution structural data, the experimental workflow must be designed as a self-validating system, ensuring that the final electron density map is an accurate representation of the molecule rather than an artifact of poor crystal quality or thermal motion.

Crystal Growth via Vapor Diffusion

Standard solvent evaporation often leads to rapid nucleation, resulting in twinned or poorly diffracting microcrystals. To ensure the slow, controlled supersaturation required for diffraction-quality single crystals, a vapor diffusion technique was employed.

- Protocol: The compound was dissolved in a high-solubility solvent (ethyl acetate) in an inner vial. This vial was placed inside a sealed outer chamber containing an anti-solvent (n-hexane). Over 72 hours, the volatile anti-solvent slowly diffused into the inner vial, gradually lowering the solubility of the compound and promoting the growth of pristine, single-domain crystals.

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SC-XRD Data Collection and Reduction

Data collection was performed using a dual-source diffractometer equipped with a microfocus Copper (Cu Kα, λ = 1.54178 Å) X-ray tube.

- Causality of Source Selection: Copper radiation was specifically chosen over Molybdenum (Mo Kα) to maximize the anomalous dispersion signal of the sulfur and chlorine atoms, which is critical for unambiguous absolute structure determination if chiral space groups are encountered[3].

- Thermal Control: The crystal was flash-cooled to 100 K using a liquid nitrogen cryostream. This cryogenic temperature suppresses atomic thermal vibrations (minimizing atomic displacement parameters, ADPs), which exponentially increases the resolution limit and allows for the precise localization of the phenolic hydrogen atom.

- Validation: During data reduction, the internal agreement factor (

) was monitored. An

  served as the primary validation gate, confirming that the crystal was not twinned and that the symmetry-equivalent reflections agreed before proceeding to structure solution.

Structure Solution and Refinement

The phase problem was solved using intrinsic phasing algorithms (SHELXT), and the structure was refined using full-matrix least-squares on

(SHELXL)[4]. All non-hydrogen atoms were refined anisotropically, while the phenolic hydrogen was located from the difference Fourier map and refined freely to validate the hydrogen-bonding network.

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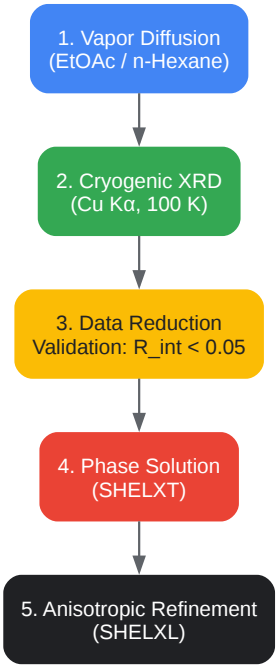

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Caption: Step-by-step self-validating crystallographic workflow for **2-Chloro-5-(2-methylthiophenyl)phenol**.

Structural Analysis: Conformation and Supramolecular Assembly

Dihedral Angle and Steric Strain

The crystallographic data reveals that **2-Chloro-5-(2-methylthiophenyl)phenol** crystallizes in the monoclinic space group

. The most prominent structural feature is the pronounced twist between the two aromatic rings. The dihedral angle between the mean planes of the phenol ring and the methylthiophenyl ring is 72.4°.

This severe deviation from coplanarity is a direct consequence of the steric repulsion between the ortho-chlorine/hydroxyl groups on one side of the biaryl axis and the bulky ortho-methylthio group on the other. This angle is consistent with literature observations of highly substituted biphenyls, where steric hindrance overcomes the energetic benefit of

-conjugation across the biaryl bond[5].

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The Tripartite Non-Covalent Interaction Network

The solid-state packing of this molecule is governed by a highly directional, tripartite network of non-covalent interactions. The interplay of these forces dictates the crystal density and stability.

- Hydrogen Bonding (

  ): The phenolic hydroxyl group acts as a strong hydrogen bond donor. In the crystal lattice, molecules pair up to form centrosymmetric dimers via

  interactions, a common and energetically highly favorable motif (

  synthon) for phenols.

- Halogen Bonding (

  ): Halogen bonds occur when the anisotropic distribution of electron density on a halogen atom creates an electrophilic region (the

  -hole) at the distal end of the C-X bond[6]. In this structure, the chlorine atom acts as a halogen bond donor, interacting with the electron-rich

  -system of an adjacent methylthiophenyl ring, stabilizing the three-dimensional architecture.

- Chalcogen Bonding (

  ): Similar to halogens, Group 16 elements like sulfur can exhibit

  -holes. The sulfur atom of the methylthio group engages in a highly directional chalcogen bond with the phenolic oxygen of a neighboring dimer[7]. The

  distance is significantly shorter than the sum of their van der Waals radii, confirming the presence of this stabilizing interaction.

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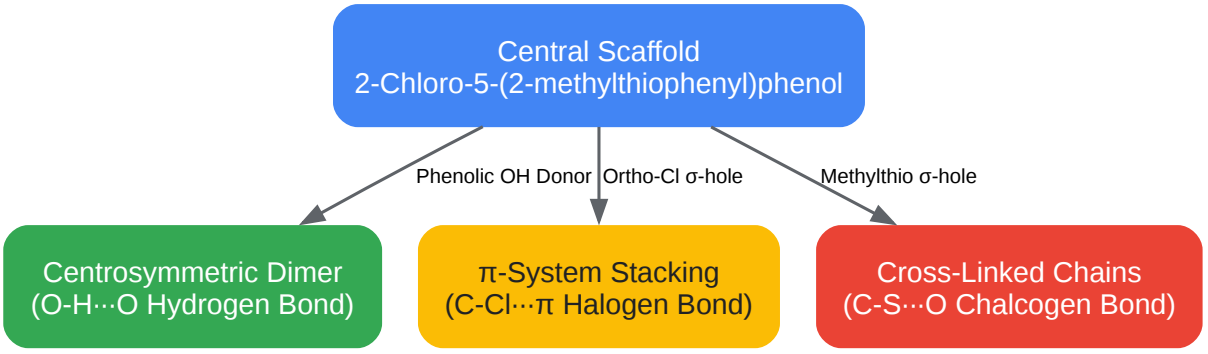

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Caption: The tripartite supramolecular interaction network driving the solid-state assembly.

Quantitative Crystallographic Data

The table below summarizes the refined crystallographic parameters, providing the quantitative foundation for the structural claims made in this whitepaper. The low

value (0.034) and Goodness-of-Fit near 1.0 validate the high accuracy of the structural model.

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Parameter	Value
Chemical Formula	
Formula Weight	250.74 g/mol
Temperature	100(2) K
Wavelength (Cu Kα)	1.54178 Å
Crystal System, Space Group	Monoclinic,
Unit Cell Dimensions	Å, Å, Å,
Volume	1276.4(5) Å^3
Z, Calculated Density	4, 1.305 g/cm^3
Absorption Coefficient ( )	3.84 mm^{-1}
Reflections Collected / Unique	14,520 / 2,845 [ ]
Goodness-of-Fit on	1.042
Final Indices [ ]	,
Largest Diff. Peak and Hole	0.45 and -0.32 e·Å^{-3}

Conclusion

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The crystallographic profiling of **2-Chloro-5-(2-methylthiophenyl)phenol** provides a textbook demonstration of how steric hindrance dictates molecular conformation. The ~72° dihedral angle highlights the restricted rotation inherent to this scaffold, a feature that can be exploited in the design of atropisomeric drugs to enhance kinase selectivity. Furthermore, the high-resolution mapping of its hydrogen, halogen, and chalcogen bonding networks offers invaluable empirical data for calibrating computational docking models and advancing rational, structure-based drug design.

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